

Physical and chemical properties of 3-(4-bromo-1H-pyrazol-1-yl)propanenitrile

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Compound of Interest

Compound Name: 3-(4-bromo-1H-pyrazol-1-yl)propanenitrile

Cat. No.: B1344675

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An In-depth Technical Guide to 3-(4-bromo-1H-pyrazol-1-yl)propanenitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-(4-bromo-1H-pyrazol-1-yl)propanenitrile**, a heterocyclic compound of interest in synthetic and medicinal chemistry. Due to the limited availability of direct experimental data for this specific molecule, this document combines established information with predicted properties and generalized experimental protocols based on established chemical principles for analogous structures. This guide is intended to serve as a foundational resource for researchers and professionals engaged in the synthesis, characterization, and potential application of this and related pyrazole derivatives.

Chemical and Physical Properties

While specific experimental data for **3-(4-bromo-1H-pyrazol-1-yl)propanenitrile** is not widely available in peer-reviewed literature, its fundamental properties can be summarized. Further physical characteristics are predicted based on the properties of structurally similar compounds.

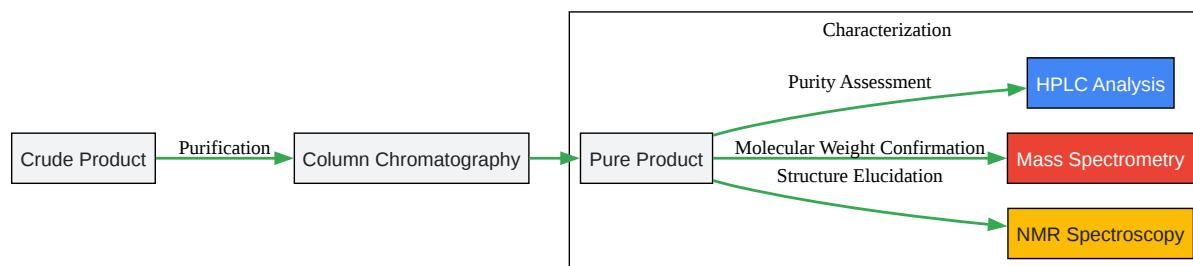
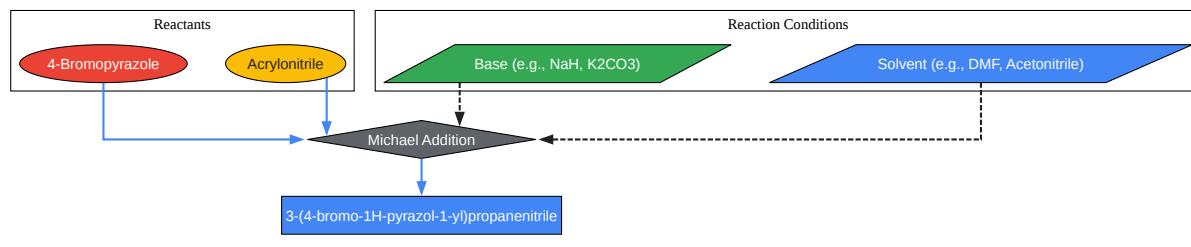
Property	Value	Source
CAS Number	1007518-24-2	[Vendor Information]
Molecular Formula	C ₆ H ₆ BrN ₃	[Vendor Information]
Molecular Weight	200.04 g/mol	[Calculated]
Appearance	White to off-white solid (Predicted)	N/A
Melting Point	Not available (Predicted to be a low-melting solid)	N/A
Boiling Point	Not available	N/A
Solubility	Soluble in organic solvents such as dichloromethane, chloroform, ethyl acetate, and acetone (Predicted). Limited solubility in water (Predicted).	N/A

Synthesis and Experimental Protocols

The synthesis of **3-(4-bromo-1H-pyrazol-1-yl)propanenitrile** can be achieved through several established synthetic routes for N-alkylation of pyrazoles. The most common and direct method is the Michael addition of 4-bromopyrazole to acrylonitrile.

Synthetic Pathway: Michael Addition

A plausible and efficient method for the synthesis of **3-(4-bromo-1H-pyrazol-1-yl)propanenitrile** is the base-catalyzed Michael addition of 4-bromopyrazole to acrylonitrile.



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